

# An In-depth Technical Guide to 2-Chloro-4-(hydroxymethyl)phenol

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## Compound of Interest

Compound Name: 2-Chloro-4-(hydroxymethyl)phenol

Cat. No.: B008555

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-4-(hydroxymethyl)phenol**, including its chemical and physical properties, safety and handling information, potential synthetic routes, and a discussion of its anticipated biological activities based on related phenolic compounds.

## Chemical Identity and Properties

**2-Chloro-4-(hydroxymethyl)phenol** is a substituted phenolic compound. Its unique structure, featuring a chlorine atom, a hydroxyl group, and a hydroxymethyl group on the benzene ring, makes it a molecule of interest for further chemical synthesis and potential biological applications.

Table 1: Chemical Identifiers for **2-Chloro-4-(hydroxymethyl)phenol**

Identifier	Value
CAS Number	105960-29-0[1][2][3]
IUPAC Name	2-chloro-4-(hydroxymethyl)phenol[3]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO <sub>2</sub> [3]
Molecular Weight	158.58 g/mol [1][2][3]
InChI	InChI=1S/C7H7ClO2/c8-6-3-5(4-9)1-2-7(6)10/h1-3,9-10H,4H2[3]
InChIKey	KWFBSEGXKSQRCG-UHFFFAOYSA-N[1][2]
Canonical SMILES	<chem>C1=CC(=C(C=C1CO)O)Cl</chem>
Synonyms	3-Chloro-4-hydroxybenzyl alcohol[3]

Table 2: Physicochemical Properties of **2-Chloro-4-(hydroxymethyl)phenol**

Property	Value
Physical Form	Solid[1]
Monoisotopic Mass	158.0134572 Da[3]
XLogP3	1.3[3]
Polar Surface Area	40.5 Å <sup>2</sup> [3]
Purity	Typically available at 97%[1]

## Safety and Hazard Information

**2-Chloro-4-(hydroxymethyl)phenol** is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

Table 3: GHS Hazard Classification for **2-Chloro-4-(hydroxymethyl)phenol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[3]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation[3]

Pictograms: [Danger\[3\]](#)

Precautionary Statements: Users should consult the relevant Safety Data Sheet (SDS) for comprehensive precautionary statements, first aid measures, and disposal information.

## Experimental Protocols

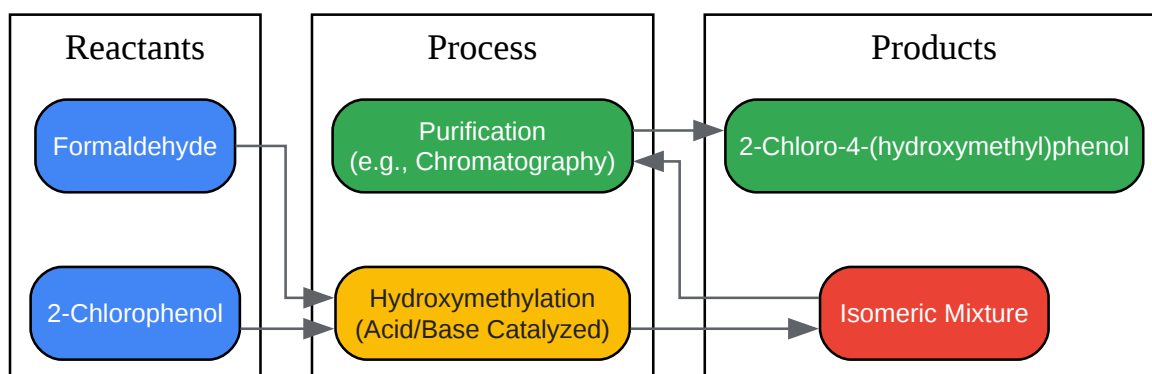
### Synthesis

A primary route for the synthesis of **2-Chloro-4-(hydroxymethyl)phenol** involves the hydroxymethylation of 2-chlorophenol. This reaction is an electrophilic aromatic substitution where formaldehyde introduces a hydroxymethyl group onto the phenol ring.

Protocol: Hydroxymethylation of 2-Chlorophenol

- **Reactants:** 2-chlorophenol and formaldehyde are the primary reactants. The reaction can be catalyzed by either a base or an acid.
- **Reaction Conditions:** The reaction of 2-chlorophenol with formaldehyde under basic or acidic conditions facilitates the introduction of a hydroxymethyl group.
- **Directing Effects:** The hydroxyl group of 2-chlorophenol is a strongly activating ortho-, para-director, while the chlorine atom is a deactivating, ortho-, para-director. This directing effect influences the position of the incoming hydroxymethyl group, likely resulting in a mixture of isomers.

- **Product:** The desired 4-(hydroxymethyl) product is expected to be a component of the resulting isomeric mixture.
- **Purification:** Purification of the final product would likely involve techniques such as column chromatography to separate the desired isomer from other byproducts.



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Caption: Synthesis workflow for **2-Chloro-4-(hydroxymethyl)phenol**.

## Analytical Characterization

While specific analytical protocols for **2-Chloro-4-(hydroxymethyl)phenol** are not detailed in the reviewed literature, standard analytical techniques for phenolic compounds can be applied for its characterization:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be crucial for confirming the chemical structure, including the substitution pattern on the aromatic ring.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups, such as the O-H stretches of the phenolic and alcohol groups, and the C-Cl stretch.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a suitable method for assessing the purity of the compound and for separating it from isomers and unreacted starting materials.

- Mass Spectrometry (MS): MS would confirm the molecular weight and provide information on the fragmentation pattern, further aiding in structure elucidation.

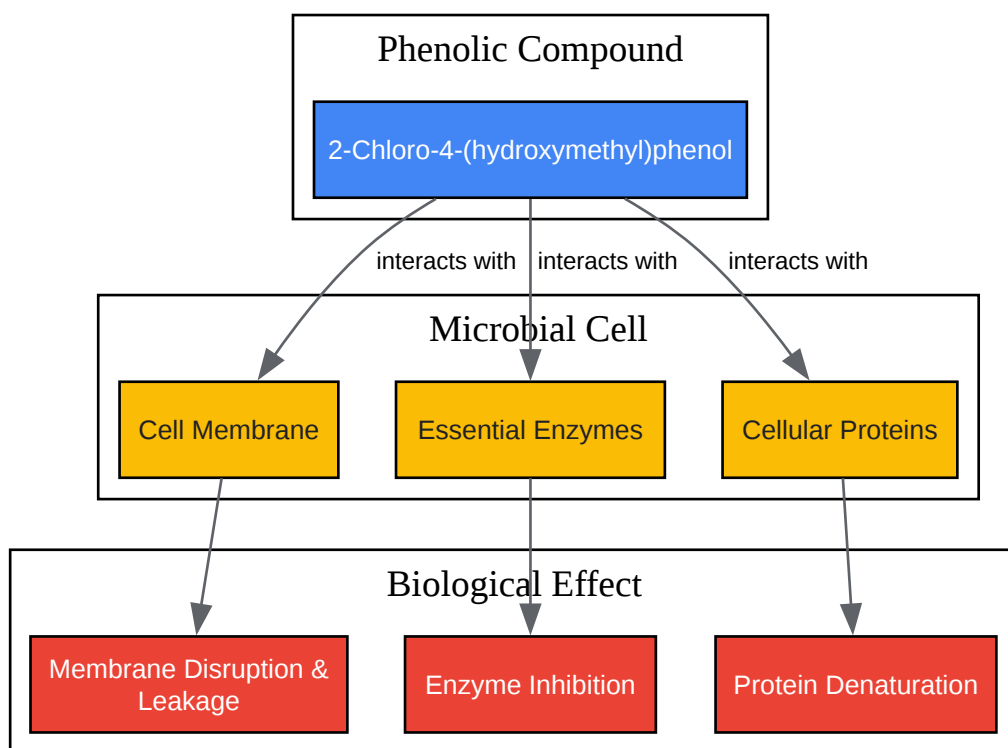
## Biological Activity and Potential Signaling Pathways

Specific studies on the biological activity and signaling pathways of **2-Chloro-4-(hydroxymethyl)phenol** have not been identified in the current literature. However, the broader class of phenolic compounds is well-known for a range of biological activities, particularly antimicrobial properties.

The antimicrobial action of phenolic compounds is generally attributed to their ability to interact with and disrupt microbial cells through various mechanisms:

- Membrane Disruption: Phenolic compounds can damage the bacterial cytoplasmic membrane, leading to the leakage of intracellular components and ultimately cell death.
- Enzyme Inhibition: They can inhibit the activity of essential microbial enzymes.
- Protein Denaturation: The hydroxyl group of phenols can form hydrogen bonds with proteins, leading to their denaturation.

Given its structure, it is plausible that **2-Chloro-4-(hydroxymethyl)phenol** could exhibit antimicrobial activity. The presence of the chlorine atom may further modulate this activity. Further research is required to elucidate the specific biological effects and potential mechanisms of action of this compound.



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## References

- 1. 2-Chloro-4-(hydroxymethyl)phenol | 105960-29-0 | Benchchem [benchchem.com]
- 2. Tailored Functionalization of Natural Phenols to Improve Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria [frontiersin.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-4-(hydroxymethyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008555#2-chloro-4-hydroxymethyl-phenol-cas-number-and-properties]

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